

An In-depth Technical Guide to Deuterated Clozapine: Properties, Synthesis, and Application

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Compound of Interest

Compound Name: Clozapine-d3

Cat. No.: B13832109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of deuterated clozapine, focusing on its chemical properties, synthesis, and its critical role as an internal standard in the quantitative analysis of clozapine. While the user request specified "**Clozapine-d3**," publicly available scientific literature and commercial sources predominantly feature Clozapine-d4 and Clozapine-d8. This guide will focus on these more common and well-documented isotopologues.

Core Chemical Properties

Deuterium-labeled clozapine is a stable, non-radioactive isotopologue of clozapine, an atypical antipsychotic medication. The substitution of hydrogen atoms with deuterium atoms results in a molecule with a higher molecular weight but nearly identical chemical reactivity. This property makes it an ideal internal standard for mass spectrometry-based bioanalytical methods, as it co-elutes with the unlabeled drug but is distinguishable by its mass-to-charge ratio (m/z).

Quantitative Data Summary

The key chemical properties of the most common deuterated forms of clozapine, as well as the parent compound, are summarized in the table below for easy comparison.

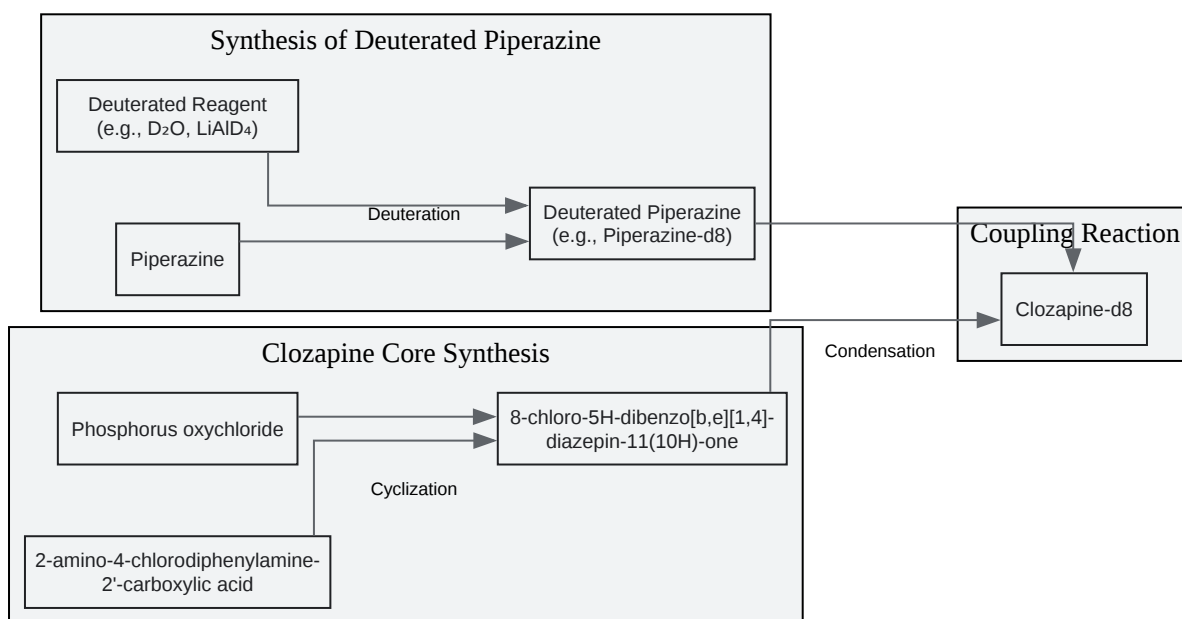
Property	Clozapine	Clozapine-d4	Clozapine-d8
Molecular Formula	C ₁₈ H ₁₉ ClN ₄	C ₁₈ H ₁₅ D ₄ ClN ₄	C ₁₈ H ₁₁ D ₈ ClN ₄
Molecular Weight	326.83 g/mol	330.85 g/mol	334.87 g/mol
CAS Number	5786-21-0	204395-52-8	1185053-50-2
Isotopic Purity	N/A	≥98%	≥98%
Appearance	Yellow Crystalline Powder	Typically a solid	Typically a solid

Synthesis of Deuterated Clozapine

The synthesis of deuterated clozapine typically involves the introduction of deuterium atoms into the piperazine ring of a clozapine precursor. While specific, detailed proprietary synthesis protocols are not always publicly available, a general synthetic strategy can be outlined based on established organic chemistry principles and literature on the synthesis of similar deuterated compounds.

A common approach involves the use of a deuterated piperazine derivative, which is then coupled with the dibenzodiazepine core structure of clozapine.

General Synthetic Pathway



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Caption: General synthetic scheme for Clozapine-d₈.

Experimental Protocols

Deuterated clozapine is most frequently utilized as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the therapeutic drug monitoring (TDM) of clozapine in biological matrices such as plasma, serum, and urine.

Quantification of Clozapine in Human Plasma using LC-MS/MS

This protocol describes a typical method for the analysis of clozapine in human plasma using Clozapine-d₄ as an internal standard.

3.1.1. Materials and Reagents

- Clozapine analytical standard
- Clozapine-d4 internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Human plasma (drug-free)

3.1.2. Sample Preparation: Protein Precipitation

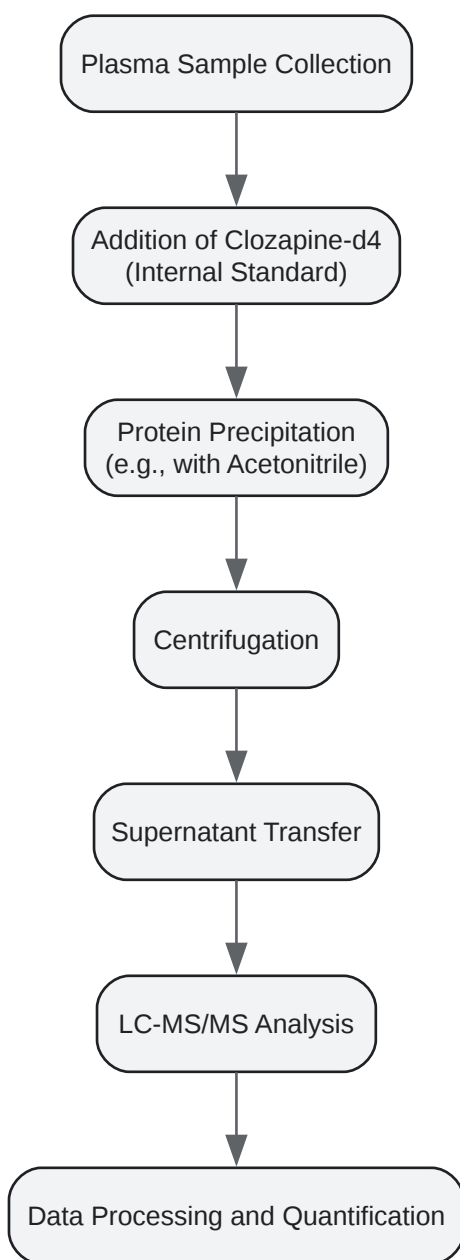
- Label microcentrifuge tubes for calibration standards, quality controls, and unknown samples.
- Pipette 100 μ L of plasma into the appropriately labeled tubes.
- Add 300 μ L of a protein precipitation solution (e.g., acetonitrile containing 100 ng/mL of Clozapine-d4) to each tube.
- Vortex mix for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.

3.1.3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Parameter	Condition
LC Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start at 10% B, ramp to 90% B over 3 minutes, hold for 1 minute, return to 10% B and re-equilibrate.
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Clozapine: 327.1 -> 270.2; Clozapine-d4: 331.1 -> 270.2

Experimental Workflow Diagram



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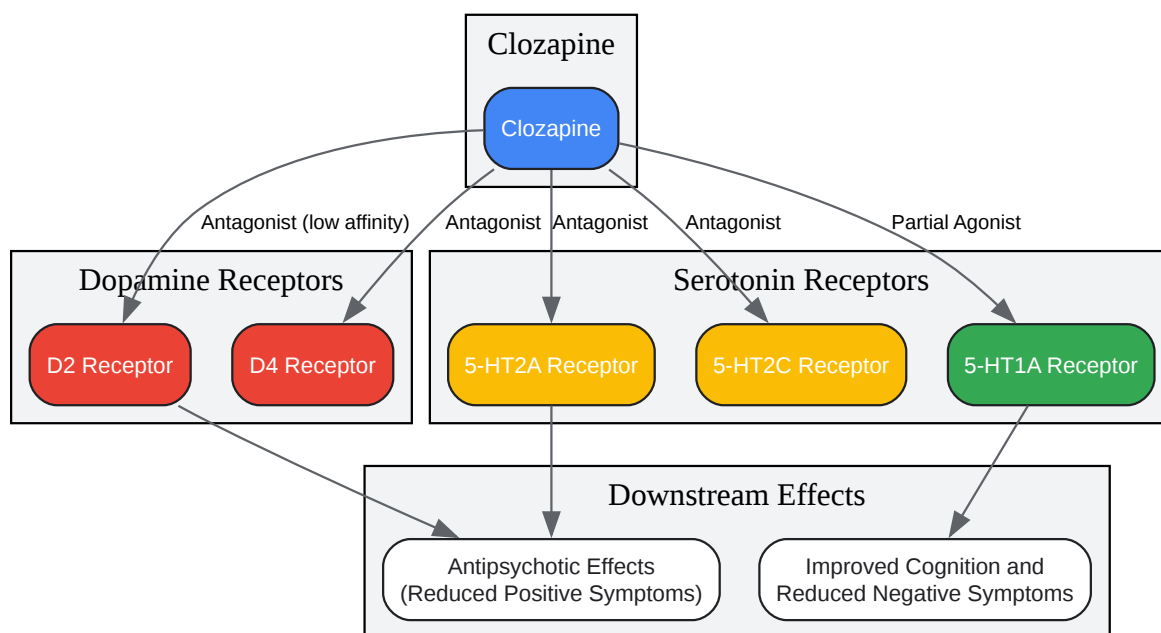
Caption: Bioanalytical workflow for clozapine quantification.

Signaling Pathways of Clozapine

Clozapine's therapeutic effects are attributed to its complex pharmacology, involving interactions with multiple neurotransmitter receptors, primarily in the dopaminergic and serotonergic systems.^[1] Its "atypical" antipsychotic profile is thought to stem from its unique

receptor binding profile, particularly its lower affinity for dopamine D2 receptors and high affinity for several serotonin receptor subtypes.[2]

Dopamine and Serotonin Receptor Interactions



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References

- 1. Clinical studies on the mechanism of action of clozapine: the dopamine-serotonin hypothesis of schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. psychscenehub.com [psychscenehub.com]

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